

troubleshooting MM-589 Tfa experimental results

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Compound of Interest

Compound Name: MM-589 Tfa

Cat. No.: B15092683

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Technical Support Center: MM-589 Tfa

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers utilizing **MM-589 Tfa** in their experiments. The information is tailored for scientists and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is **MM-589 Tfa** and what is its mechanism of action?

MM-589 Tfa is a potent and cell-permeable macrocyclic peptidomimetic inhibitor of the protein-protein interaction (PPI) between WD repeat domain 5 (WDR5) and mixed lineage leukemia (MLL).[1][2][3] By binding to WDR5, **MM-589 Tfa** disrupts the formation of the WDR5-MLL complex, which is crucial for the histone methyltransferase (HMT) activity of MLL.[1][3] This inhibition of H3K4 methyltransferase activity is particularly effective in leukemia cell lines with MLL translocations.[1]

Q2: What are the recommended storage and handling conditions for **MM-589 Tfa**?

For optimal stability, **MM-589 Tfa** should be stored at -20°C for up to one month or at -80°C for up to six months, protected from moisture.[4][5] When preparing a stock solution, it is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.[4] If water is used as the solvent for the stock solution, it should be filtered and sterilized before use.[5]

Q3: In which solvents is **MM-589 Tfa** soluble?

MM-589 Tfa is soluble in DMSO at a concentration of 25 mg/mL (36.40 mM), which may be aided by ultrasonication and warming to 60°C.[\[4\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for **MM-589 Tfa** based on published findings.

Table 1: In Vitro Potency of **MM-589 Tfa**

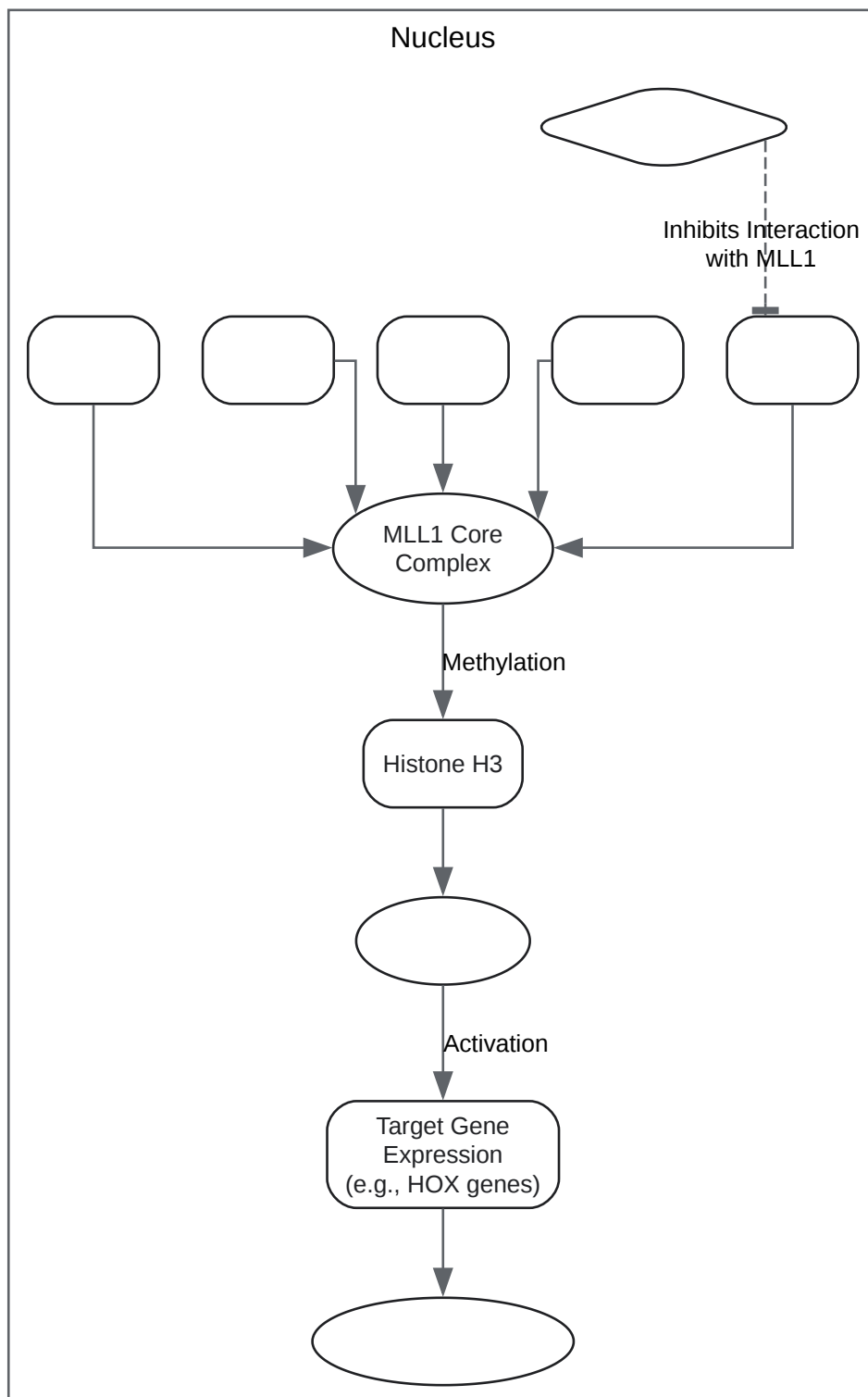
Target/Assay	IC50 Value	Reference
WDR5 Binding	0.90 nM	[1] [2]
MLL H3K4 Methyltransferase Activity	12.7 nM	[1] [2]

Table 2: Cell Growth Inhibition by **MM-589 Tfa** in Leukemia Cell Lines

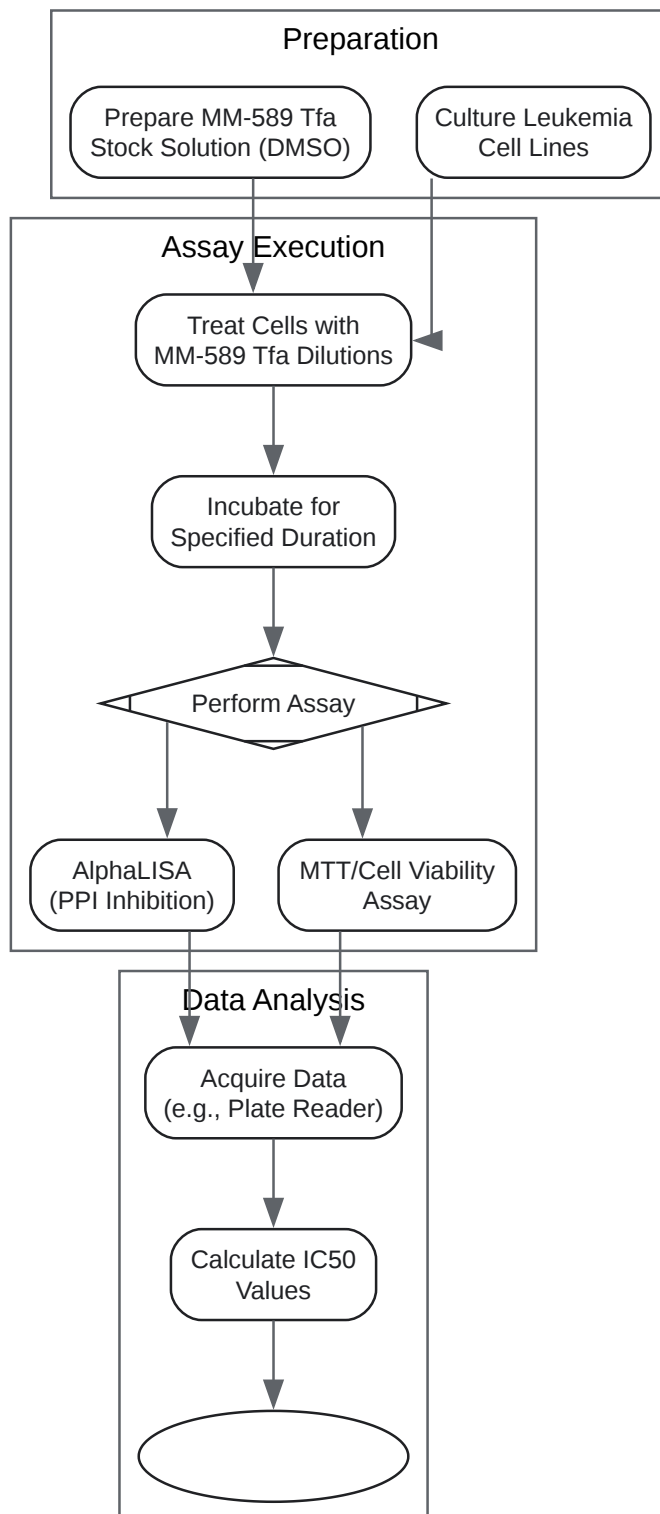
Cell Line	IC50 Value	Incubation Time	Reference
MV4-11	0.25 µM	4 or 7 days	[1]
MOLM-13	0.21 µM	4 or 7 days	[1]
HL-60	8.6 µM	Not Specified	[1]

Signaling Pathway and Experimental Workflow Diagrams

WDR5-MLL Signaling Pathway in Leukemia



General Experimental Workflow for MM-589 Tfa

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